

# GRD081 mechanism of action

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**Compound Focus:** GRD081

Cat. No.: S1885359

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## GRD081 at a Glance

**GRD081** is characterized as a **dual PI3K/mTOR inhibitor** [1]. This means its primary mechanism of action is to simultaneously inhibit two closely related proteins: Phosphoinositide 3-Kinase (PI3K) and the mammalian target of rapamycin (mTOR). Both are core components of a critical intracellular signaling pathway that regulates cell growth, proliferation, and survival. Inhibiting this pathway is a common strategy in oncology drug development, particularly for certain cancer types.

## Summary of Subchronic Toxicity Data

The table below summarizes the key findings from a 28-day repeated-dose toxicity study of **GRD081** in Sprague-Dawley rats and beagle dogs [1].

Parameter	Sprague-Dawley Rats	Beagle Dogs
Dose Levels (mg/kg/day)	2, 5, 10	1, 2, 4
Mortality	Unscheduled mortality at 5 and 10 mg/kg/day	Not reported
Primary Toxicities	Myelosuppression, Immunosuppression, Hematological toxicity, Moderate liver,	Myelosuppression, Immunosuppression, Hematological toxicity, Moderate liver,

Parameter	Sprague-Dawley Rats	Beagle Dogs
	pancreas, and kidney toxicity	pancreas, and kidney toxicity
Reversibility	Most effects were reversible after a 14-day recovery period	Most effects were reversible after a 14-day recovery period
NOAEL	< 2 mg/kg/day	1 mg/kg/day

**Abbreviation:** NOAEL, No-Observed-Adverse-Effect Level.

The study noted that these adverse effects are consistent with the intended pharmacological action on the PI3K/mTOR pathway, as this signaling cascade is involved in numerous physiological functions across different organ systems [1].

## Experimental Protocol Overview

The primary available study provides a high-level overview of its methodology [1]. A detailed, step-by-step experimental protocol for investigating **GRD081**'s mechanism of action is not available in the public domain.

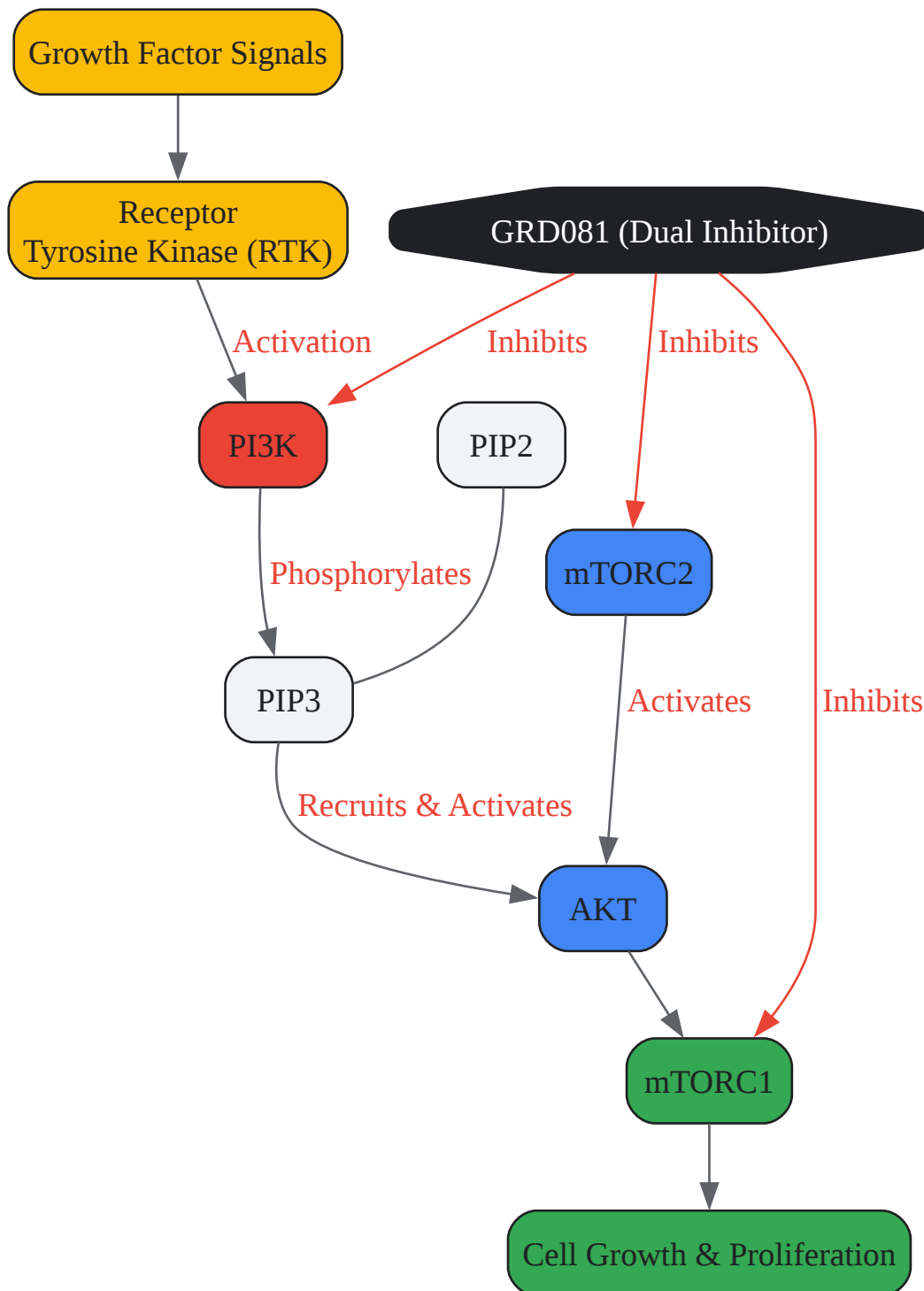
Here is a summary of the *in vivo* toxicity study design:

- **Test System:** Sprague-Dawley rats and beagle dogs.
- **Administration:** Oral administration (gavage).
- **Dosing Regimen:** Consecutive daily dosing for 28 days.
- **Dose Groups:** Rats (2, 5, 10 mg/kg/day); Dogs (1, 2, 4 mg/kg/day).
- **Recovery Period:** A 14-day period followed the dosing phase to assess the reversibility of observed effects.
- **Endpoints Monitored:** The study focused on toxicological outcomes, including mortality, clinical observations, hematology, and histopathological examination of tissues.

## The PI3K/mTOR Signaling Pathway

While a specific diagram for **GRD081** is not available, the following flowchart illustrates the general PI3K/AKT/mTOR signaling pathway that **GRD081** is designed to inhibit. As a dual inhibitor, **GRD081**

likely acts at the key nodes of PI3K and mTORC1/2.



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General PI3K/mTOR pathway inhibited by **GRD081**.

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## References

1. Evaluation of subchronic toxicity of GRD , a dual PI3K/mTOR... 081 [pubmed.ncbi.nlm.nih.gov]

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